

N,N'-Di-n-butylcarbodiimide: Chemical Structure Analysis & Technical Guide

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Compound of Interest

Compound Name: *Di-n-butyl carbodiimide*

CAS No.: 693-64-1

Cat. No.: B8653112

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Executive Summary

N,N'-Di-n-butylcarbodiimide (NBCD) is a liquid coupling reagent characterized by the cumulative double bond system (

). Unlike the solid DCC, NBCD is a liquid at room temperature, facilitating handling and dosage in automated systems. Its primary utility lies in the activation of carboxylic acids to form amides, esters, and anhydrides.[1] This guide focuses on the structural validation of NBCD, providing a rigorous analytical framework to distinguish it from structural isomers (e.g., DIC) and quantify common impurities like N,N'-dibutylurea.

Molecular Architecture & Electronic Properties

Structural Core

The defining feature of NBCD is the linear

symmetry of the carbodiimide core flanked by two flexible n-butyl chains.

- Formula:

- Molecular Weight: 154.25 g/mol [2][3]

- Geometry: The central

unit is nearly linear (bond angle $\sim 180^\circ$), while the nitrogen substituents adopt a specific stereoelectronic arrangement to minimize steric repulsion.

Electronic Distribution

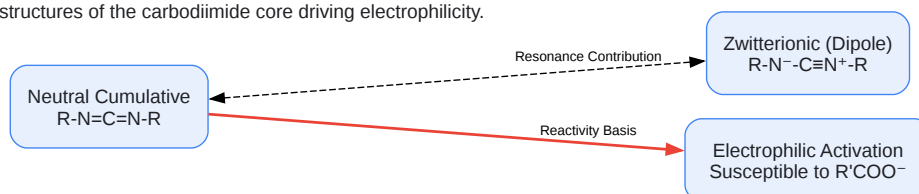
The central carbon is

hybridized, while the nitrogens are

. This creates an orthogonal

-system, making the central carbon highly electrophilic and susceptible to nucleophilic attack by carboxylates.

Figure 1: Electronic resonance structures of the carbodiimide core driving electrophilicity.



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Spectroscopic Characterization (The "Fingerprint")

To validate the identity of N,N'-Di-n-butylcarbodiimide, a multi-modal spectroscopic approach is required. The following data points constitute a "Self-Validating" protocol: if these peaks are not present, the sample is compromised.

Infrared Spectroscopy (FT-IR)

The IR spectrum is the fastest diagnostic tool for carbodiimides.

- Diagnostic Peak: A very strong, sharp absorption band at $2130 \pm 10 \text{ cm}^{-1}$.
 - Causality: This corresponds to the asymmetric stretching vibration of the cumulene system.
- Impurity Check: Look for a broad peak at $1600\text{--}1640 \text{ cm}^{-1}$ (C=O stretch) and $3300\text{--}3400 \text{ cm}^{-1}$ (N-H stretch).
 - Significance: Presence of these peaks indicates hydrolysis to N,N'-dibutylurea, the "dead" byproduct.

Nuclear Magnetic Resonance (NMR)

NMR distinguishes the n-butyl isomer from the isopropyl (DIC) or tert-butyl isomers.

Nucleus	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
¹ H NMR	3.20 - 3.25	Triplet (	4H	-CH ₂ (attached
		Hz)		to N)
	1.50 - 1.60	Multiplet	4H	-CH ₂
	1.30 - 1.45	Multiplet	4H	-CH ₂
	0.90 - 0.95	Triplet	6H	Terminal CH ₃
¹³ C NMR	~140.0	Singlet	1C	Carbodiimide Carbon (
				)
	~46.5	-	2C	-CH ₂
	~31.0	-	2C	-CH ₂
	~20.0	-	2C	-CH ₂
	~13.8	-	2C	Terminal CH ₃

Differentiation Note:

- vs. DIC: DIC shows a septet at ~3.5 ppm (methine) and a doublet at ~1.2 ppm (methyls).
- vs. DCC: DCC shows a complex multiplet for the cyclohexyl ring protons (1.1–2.0 ppm) and a methine multiplet at ~3.2 ppm.

Analytical Workflow & Quality Control

This protocol ensures the reagent is suitable for sensitive peptide coupling or esterification reactions.

Purity Determination via GC-FID

Due to its volatility (unlike urea byproducts), Gas Chromatography (GC) is the preferred method for quantitation.

Method Parameters:

- Column: DB-5 or equivalent (5% phenyl-methylpolysiloxane).
- Inlet Temp: 200°C (Avoid excessive heat to prevent thermal polymerization).
- Detector: FID at 250°C.
- Carrier Gas: Helium, 1.0 mL/min constant flow.
- Oven Program: 50°C (hold 2 min)

20°C/min

200°C.

Acceptance Criteria:

- Main Peak: Retention time consistent with standard (approx. 8-10 min depending on column length).
- Purity: >98.0% area normalization.
- Urea Content: <0.5% (Urea derivatives often decompose or elute much later; derivatization may be required for precise urea quantification).

Analytical Logic Diagram

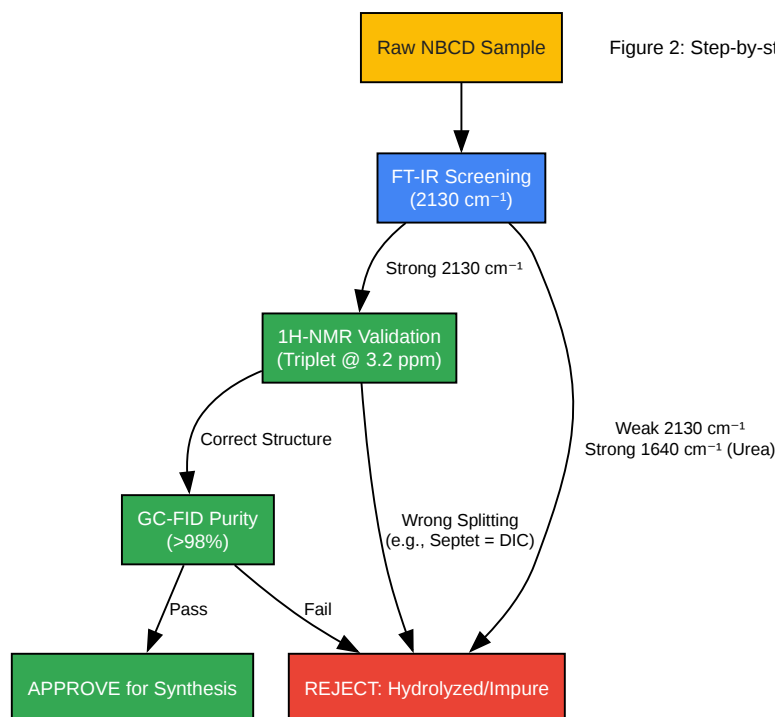


Figure 2: Step-by-step analytical decision matrix for NBCD validation.

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Synthesis & Degradation Pathways

Understanding how NBCD is made reveals its likely contaminants.

Synthesis Route

The industrial standard involves the dehydration of N,N'-dibutylurea using p-toluenesulfonyl chloride (TsCl) or phosphorus pentoxide (

) in pyridine/DCM.

- Reaction:
- Implication: Residual dehydrating agents (TsCl) or unreacted urea are the primary impurities.

Hydrolysis (Stability Warning)

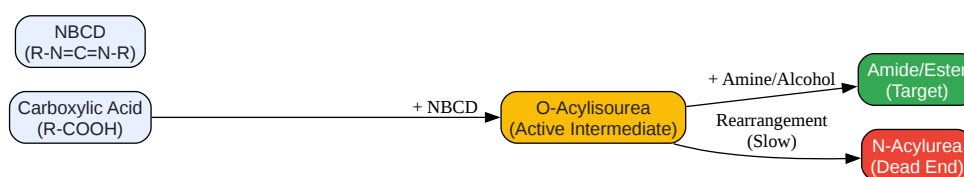
Upon exposure to atmospheric moisture, NBCD reverts to the urea:

- Visual Indicator: NBCD is a clear liquid.[1] The urea byproduct is typically a white solid/precipitate. Cloudiness = Degradation.

Reactivity Profile: Mechanism of Action

NBCD activates carboxylic acids via the formation of the O-acylisourea intermediate. This intermediate is highly reactive but also prone to rearrangement into the unreactive N-acylurea.

Figure 3: Activation pathway showing the critical O-acylisourea intermediate.



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Technical Insight: The linear n-butyl chains of NBCD provide less steric shielding than the isopropyl groups of DIC. This can lead to faster reaction rates with bulky acids but may also increase the rate of N-acylurea rearrangement (side reaction). For extremely hindered couplings, DIC or Di-tert-butylcarbodiimide might be preferred, but NBCD is excellent for standard primary/secondary amines.

Safety & Handling

- Sensitizer: Like all carbodiimides, NBCD is a potent skin and respiratory sensitizer. It can cause severe allergic reactions (anaphylaxis) upon repeated exposure.

- PPE: Double nitrile gloves, chemical splash goggles, and a functioning fume hood are non-negotiable.
- Decontamination: Spills should be treated with dilute acetic acid to convert the reactive carbodiimide into the inert urea before disposal.

References

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- Montalbetti, C. A., & Falque, V. (2005). Amide bond formation and peptide coupling.[1][4] *Tetrahedron*, 61(46), 10827-10852. [Link](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 12734 (Analogue: Diisopropylcarbodiimide). PubChem. [Link](#)(Note: Specific data for n-butyl isomer is derived from homologous series logic presented in standard organic analysis texts).

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Sources

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